

Review of o-Tolyloxyacetonitrile Applications Reveals Limited Publicly Available Data

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Compound of Interest

Compound Name: **o-Tolyloxyacetonitrile**

Cat. No.: **B1307912**

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A comprehensive literature review indicates that **o-Tolyloxyacetonitrile**, also known as 2-(2-methylphenoxy)acetonitrile, is primarily categorized and sold as a chemical intermediate for organic synthesis.^[1] While it is suggested for use in the preparation of pharmaceutical compounds, specific details regarding its applications, performance data, and direct comparisons with alternative substances are notably absent from publicly accessible scientific literature and patent databases.

Commercial suppliers list **o-Tolyloxyacetonitrile** as a raw material for researchers and chemical manufacturers.^{[1][2]} Its chemical structure, featuring a nitrile group attached to an o-tolyloxy moiety, suggests its potential as a precursor for a variety of organic molecules. The nitrile group can be hydrolyzed to form the corresponding carboxylic acid, a common transformation in organic synthesis.

Despite its availability and potential utility, no specific signaling pathways, detailed experimental workflows, or comparative performance data could be retrieved from the literature. The absence of this information precludes the creation of quantitative data tables and comparative diagrams as requested.

General Applications of Structurally Related Compounds: Aryloxyacetonitriles

While specific data on **o-tolyloxyacetonitrile** is scarce, the broader class of aryloxyacetonitriles has found applications in various fields. These compounds are often

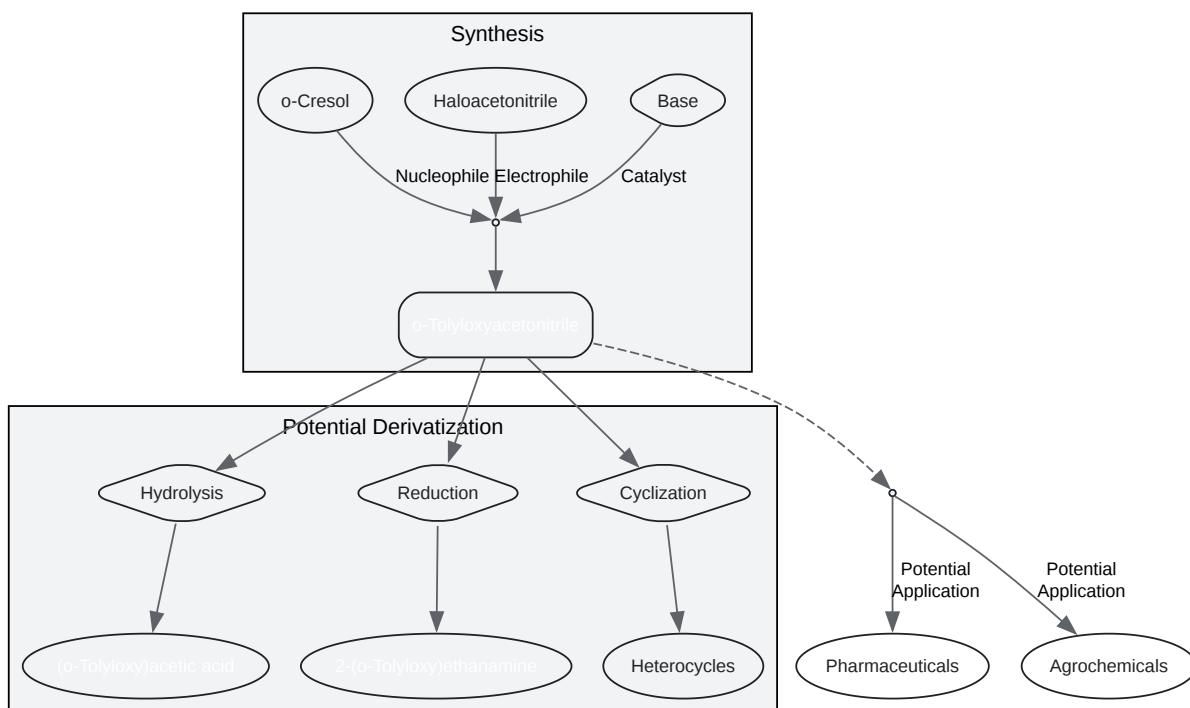
explored in medicinal chemistry and agrochemistry due to their versatile chemical reactivity. The general structure allows for diverse modifications of the aromatic ring and serves as a handle for introducing other functional groups.

Synthesis and Potential Reactions of **o-Tolyloxyacetonitrile**

The synthesis of **o-tolyloxyacetonitrile** would typically involve the reaction of o-cresol with a haloacetonitrile, such as chloroacetonitrile or bromoacetonitrile, under basic conditions. This is a standard Williamson ether synthesis followed by nucleophilic substitution.

A general workflow for the synthesis and potential derivatization of **o-tolyloxyacetonitrile** is depicted below. This diagram illustrates the logical progression from starting materials to the target compound and its potential downstream products, rather than a specific, documented experimental workflow.

General Synthesis and Derivatization of o-Tolyloxyacetonitrile

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Caption: Synthesis and potential reactions of **o-Tolyloxyacetonitrile**.

In conclusion, while **o-tolyloxyacetonitrile** is commercially available as a chemical intermediate, a detailed literature review reveals a significant gap in published research on its specific applications and performance. Researchers, scientists, and drug development professionals interested in this compound may need to conduct their own exploratory studies to determine its efficacy and potential advantages over other synthetic alternatives. For those seeking well-documented compounds, a broader investigation into the applications of other aryloxyacetonitriles may be more fruitful.

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